

Molecular structure of trinuclear rhodium(III) acetate

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An In-Depth Technical Guide to the Molecular Structure of Trinuclear Rhodium(III) Acetate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive examination of the molecular structure of trinuclear rhodium(III) acetate, formally known as hexa(μ -acetato)- μ_3 -oxo-triaqua-trirrhodium(III) acetate, $[\text{Rh}_3(\mu_3\text{-O})(\mu\text{-CH}_3\text{COO})_6(\text{H}_2\text{O})_3]^+[\text{CH}_3\text{COO}]^-$. This complex is a member of the well-established class of μ_3 -oxo-centered trinuclear metal carboxylates, which are of significant interest for their catalytic, magnetic, and biomedical properties. While often overshadowed by its extensively studied dimeric Rh(II) counterpart, the trinuclear Rh(III) cluster possesses a unique architecture and electronic structure that warrants detailed investigation. This document synthesizes data from spectroscopic, electrochemical, and structural studies to offer a detailed portrait of its molecular framework, bonding characteristics, and key characterization protocols.

Introduction: Beyond the Dimer

Rhodium acetate complexes are renowned catalysts in organic synthesis and have shown promise in medicinal chemistry.^{[1][2]} The most common of these is the dirhodium(II)

tetraacetate paddlewheel complex, $\text{Rh}_2(\text{OAc})_4$. However, rhodium can also form a stable, oxo-centered trinuclear cluster in its +3 oxidation state.[3] The core of this complex, $[\text{Rh}_3\text{O}(\text{OAc})_6]^+$, features three Rh(III) ions arranged in an equilateral triangle around a central oxygen atom.[4] This arrangement imparts distinct electronic and reactive properties compared to the dirhodium species, making it a valuable, albeit less-explored, molecular entity. Understanding its precise structure is paramount for professionals seeking to harness its potential in catalysis and drug design.

The Molecular Architecture

The fundamental structure of trinuclear rhodium(III) acetate is analogous to other "basic carboxylate" clusters of trivalent metals like iron, chromium, and manganese.[5][6] The key architectural components are detailed below.

The $[\text{Rh}_3(\mu_3\text{-O})]^7+$ Core

At the heart of the molecule lies a planar unit consisting of three rhodium(III) ions at the vertices of a triangle, with a single oxygen atom at its center. This central oxygen is termed a " μ_3 -oxo" bridge as it is covalently bonded to all three rhodium atoms. This robust, symmetrical core is the defining feature of the complex.

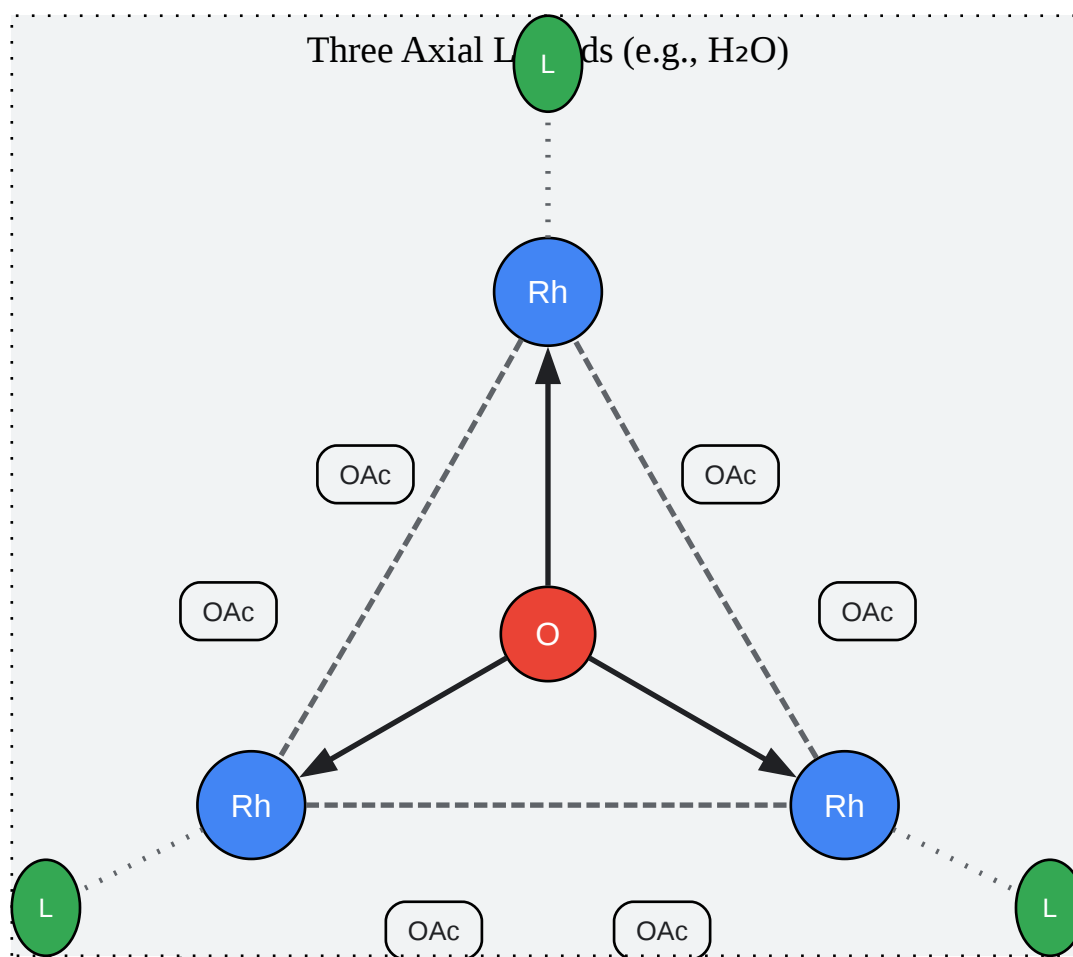
Bridging Acetate Ligands

The "edges" of the rhodium triangle are spanned by six acetate (CH_3COO^-) ligands. Each pair of rhodium atoms is bridged by two acetate groups, with one oxygen atom from each acetate coordinating to each of the two rhodium centers. This arrangement provides further stability to the trinuclear framework.

Axial Ligands

Each rhodium(III) ion is six-coordinate, achieving a distorted octahedral geometry. The coordination sphere of each rhodium is completed by an axial ligand, which is typically a water molecule in the parent complex, $[\text{Rh}_3(\mu_3\text{-O})(\mu\text{-CH}_3\text{COO})_6(\text{H}_2\text{O})_3]^+$. These axial water molecules are labile and can be substituted by other Lewis bases, such as pyridines or imidazoles, allowing for the tuning of the complex's electronic and steric properties.[3]

A visual representation of this core structure is provided below.



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Caption: Molecular core of trinuclear rhodium(III) acetate.

Synthesis and Characterization

The synthesis and characterization of these complexes require specific protocols to ensure the formation of the trinuclear structure and verify its integrity.

Synthetic Protocol

A general, two-step method adapted from patent literature provides a reliable route to the trinuclear rhodium(III) acetate product.^{[4][7]} This approach avoids the formation of the more common Rh(II) dimer.

Step 1: Preparation of Rhodium(III) Hydroxide

- Dissolve rhodium(III) chloride trihydrate ($\text{RhCl}_3 \cdot 3\text{H}_2\text{O}$) in distilled water (e.g., 1 g in 5 mL).
- Slowly add a stoichiometric amount of sodium bicarbonate (NaHCO_3) solution under continuous stirring at approximately 50°C .
- Stir the resulting mixture for 1-2 hours. A yellow solid of rhodium hydroxide ($\text{Rh}(\text{OH})_3$) will precipitate.
- Filter the solid, wash thoroughly with distilled water until chloride ions are no longer detected in the washings (tested with AgNO_3), and dry the solid.

Step 2: Formation of the Trinuclear Acetate Complex

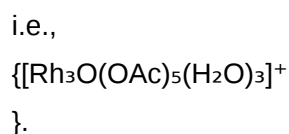
- Add the dried rhodium hydroxide solid to glacial acetic acid (using a 2-3 fold stoichiometric excess of acetic acid).
- Stir and heat the mixture at approximately 80°C for 2-4 hours.
- Filter the hot solution to remove any unreacted solid.
- Concentrate the filtrate by evaporation under reduced pressure and dry the resulting red-brown powder to yield the trinuclear rhodium(III) acetate product.^[7]

Causality Note: The initial formation of rhodium hydroxide is a crucial step. Reacting RhCl_3 directly with acetate in a reducing solvent like ethanol often leads to the formation of the $\text{Rh}(\text{II})$ dimer. By first forming the stable $\text{Rh}(\text{III})$ hydroxide, the +3 oxidation state is maintained during the subsequent reaction with acetic acid.

Spectroscopic Characterization

Spectroscopic methods are essential for confirming the structure and purity of the complex.

Technique	Observation	Interpretation	Reference
^1H NMR (in CD_3CN)	A sharp singlet for the 18 methyl protons of the six equivalent acetate ligands (e.g., $\delta \approx 2.1\text{-}2.2$ ppm for pyridine or imidazole derivatives). Resonances for axial ligands are also observed.	The magnetic equivalence of the six acetate groups supports the high symmetry (D_{3h} or C_{3v}) of the $[\text{Rh}_3\text{O}(\text{OAc})_6]^+$ core.	[3]
IR (KBr Pellet)	Strong absorption bands corresponding to the asymmetric (ν_{as}) and symmetric (ν_{s}) stretching of the carboxylate groups, typically around 1610 cm^{-1} and 1425 cm^{-1} , respectively.	The energy difference ($\Delta\nu = \nu_{\text{as}} - \nu_{\text{s}}$) is characteristic of a bridging carboxylate coordination mode, which is a key feature of the molecular structure.	[3][7]
UV-Vis (in CH_3CN)	The $\text{Rh}_3(\text{III},\text{III},\text{III})$ state shows no strong absorption bands in the visible region.	The d-d transitions for the low-spin d^6 Rh(III) centers are expected to be weak and occur at higher energies. The absence of visible color is consistent with this electronic configuration.	[3]
Mass Spectrometry	ESI-MS in the positive mode often shows a peak corresponding to the loss of one acetate ligand from the cationic cluster,	This fragmentation pattern helps to confirm the mass of the core trinuclear cation.	[7]



Electronic Structure and Redox Properties

Bonding and Electronic Configuration

Each Rh(III) center in the complex has a low-spin d^6 electronic configuration. The key bonding interactions involve the overlap of rhodium d-orbitals with the p-orbitals of the central μ_3 -oxo ligand and the acetate oxygen atoms.[3] Theoretical studies suggest that the highest occupied molecular orbital (HOMO) is an anti-bonding orbital resulting from the interaction between the metal $d\pi$ and the central oxygen $p\pi$ orbitals.[3]

Electrochemical Behavior

Cyclic voltammetry reveals important information about the electronic nature of the trinuclear core. The complexes typically display a chemically reversible, one-electron oxidation wave in the range of +1.1 to +1.3 V (vs. Ag/AgCl in acetonitrile).[3]



This oxidation corresponds to the removal of an electron from the aforementioned HOMO, generating a stable mixed-valence species.[3] The resulting $\text{Rh}_3(\text{III},\text{III},\text{IV})$ state is characterized by the appearance of a new, broad absorption band in the near-infrared region (around 700 nm), which is a hallmark of this oxidized form.[3] The ability to reversibly access this mixed-valence state is a key feature that may be exploited in catalytic cycles or for the development of redox-active materials.

Conclusion and Future Outlook

The trinuclear rhodium(III) acetate complex presents a fascinating molecular architecture with a stable μ_3 -oxo-centered core. Its well-defined symmetrical structure, coupled with its accessible redox chemistry, makes it a compelling target for further investigation. For researchers in catalysis, the presence of three proximate, yet electronically distinct, metal centers offers opportunities for cooperative multi-metallic catalysis. For drug development professionals, the stable Rh(III) core provides a robust scaffold for designing therapeutic agents, leveraging the

known biological activities of rhodium compounds.[2] Further exploration, including detailed single-crystal X-ray diffraction studies of the parent aquo complex and kinetic analysis of its catalytic activity, will undoubtedly unlock new applications for this remarkable molecule.

References

- Abe, M., et al. (1995). Spectroelectrochemical Study of some μ_3 -Oxo- μ -acetato Trinuclear Rhodium(III) and Iridium(III) Complexes. *Zeitschrift für Naturforschung B*, 50(7), 1067-1072. Available at: [\[Link\]](#)
- Saman, N. F. Y., et al. (2024). Structure and bonding in rhodium coordination compounds: a ^{103}Rh solid-state NMR and relativistic DFT study. *Physical Chemistry Chemical Physics*, 26, 5521-5540. Available at: [\[Link\]](#)
- Müller, E., et al. (2021). Structural Evolution in the $\text{RE}(\text{OAc})_3 \cdot 2\text{AcOH}$ Structure Type. A Non-Linear, One-Dimensional Coordination Polymer with Unequal Interatomic Rare Earth Distances. *Molecules*, 26(13), 4030. Available at: [\[Link\]](#)
- Wang, X. (2014). Synthesis method of tri-nuclear rhodium acetate (III). CN103880888A.
- Wang, X. (2014). Synthesis method of tri-nuclear rhodium acetate (III). Eureka | Patsnap. Available at: [\[Link\]](#)
- Pecyna, J., et al. (2007). Adducts of rhodium(II) Tetraacetate With Some Nitrogenous Organic Ligands: Application of Natural Abundance ^{15}N and ^{13}C CPMAS NMR Spectroscopy. *Journal of Molecular Structure*, 844-845, 245-253. Available at: [\[Link\]](#)
- Dzik, W. I., et al. (2016). Triple Resonance Experiments for the Rapid Detection of ^{103}Rh NMR Shifts: A Combined Experimental and Theoretical Study into Dirhodium and Bismuth–Rhodium Paddlewheel Complexes. *Inorganic Chemistry*, 55(11), 5395-5405. Available at: [\[Link\]](#)
- Garduño, J. A., et al. (2013). Syntheses and Electronic Properties of Rhodium(III) Complexes Bearing a Redox-Active Ligand. *Inorganic Chemistry*, 52(21), 12533-12543. Available at: [\[Link\]](#)

- Trifunović, S. R., et al. (2013). New rhodium(III)–ED3AP complex: Crystal structure, characterization and computational chemistry. *Polyhedron*, 50(1), 137-143. Available at: [\[Link\]](#)
- Belyaev, A. N., et al. (2008). Trinuclear Rhodium μ_3 -Oxoacetate Complexes with Triphenylphosphine, Triphenylarsine, and α -Picoline. *Russian Journal of General Chemistry*, 78(6), 1283-1284. Available at: [\[Link\]](#)
- Sivak, M., & Muetterties, E. L. (1980). Metal Cluster Chemistry: Structure and Stereochemistry in the Polynuclear Rhodium Hyrides $H_nRh_n[P(OR)_3]_{2n}$. *Journal of the American Chemical Society*, 102(22), 6878-6887. Available at: [\[Link\]](#)
- Liew, C. V. (2000). Structural And Magnetic Properties Of Rhodium Clusters. School of Physics USM. Available at: [\[Link\]](#)
- Abrahams, B. F., et al. (2024). A polymeric form of basic iron(III) acetate with an acetic acid ligand. *Acta Crystallographica Section C: Structural Chemistry*, 80(Pt 12), 787-791. Available at: [\[Link\]](#)
- Fernandes, C., et al. (1996). Solution and solid state characterization of oxo-centered trinuclear iron(III) acetate complexes $[Fe_3(\mu_3-O)(\mu-OAc)_6(L)_3]^+$. *Spectrochimica Acta Part A: Molecular and Biomolecular Spectroscopy*, 52(12), 1579-1586. Available at: [\[Link\]](#)
- Turté, K. I., et al. (2002). Synthesis and Structure of Trinuclear Iron Acetate $[Fe_3O(CH_3COO)_6(H_2O)_3][AuCl_4] \cdot 6H_2O$. *Journal of Structural Chemistry*, 43, 454-461. Available at: [\[Link\]](#)
- Li, G. (2013). Synthetic method of rhodium acetate. CN102924259A.
- Rahman, M. M., et al. (2022). Spectroscopic Studies for Rhodium (III) Binding to Apo-Transferrin. *Journal of Chemistry*, 2022, Article ID 7687889. Available at: [\[Link\]](#)
- Miroshnichenko, I. V., et al. (2020). Synthesis and Crystal Chemistry of Octahedral Rhodium(III) Chloroamines. *Crystals*, 10(9), 784. Available at: [\[Link\]](#)
- IGNOU. METAL CLUSTERS II. eGyanKosh. Available at: [\[Link\]](#)

- Patel, K. D., & Patel, P. S. (2022). Rhodium (III) Estimation by Spectrophotometric Extraction Using a Novel Analytical Reagent. International Journal of Research in Engineering and Science, 10(9), 7-13. Available at: [\[Link\]](#)
- Anzenhofer, K., & de Boer, J. J. (1969). The crystal structure of the basic iron acetate $[\text{Fe}_3(\text{CH}_3\text{COO})_6\text{O} \cdot 3\text{H}_2\text{O}]^+\text{ClO}_4^-$. Recueil des Travaux Chimiques des Pays-Bas, 88(3), 286-292. Available at: [\[Link\]](#)
- Taylor & Francis. Rhodium acetate – Knowledge and References. Available at: [\[Link\]](#)
- Klepov, V. V., et al. (2016). Synthesis and structure of $[\text{Cr}_3\text{O}(\text{CH}_3\text{COO})_6(\text{H}_2\text{O})_3][\text{UO}_2(\text{CH}_3\text{COO})_3] \cdot 3\text{H}_2\text{O}$. Russian Journal of Coordination Chemistry, 42, 233-239. Available at: [\[Link\]](#)
- Laurikėnas, A., et al. (2015). FORMATION PECULIARITIES OF IRON (III) ACETATE: POTENTIAL PRECURSOR FOR IRON METAL-ORGANIC FRAMEWORKS (MOFs). Chemija, 26(3), 169-175. Available at: [\[Link\]](#)
- Reddit User. (2024). $[\text{Fe}_3\text{O}(\text{CH}_3\text{COO})_6(\text{H}_2\text{O})_3]\text{NO}_3 \cdot 6\text{H}_2\text{O}$ - trinuclear iron(III) acetate. r/crystalgrowing. Available at: [\[Link\]](#)

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